

Technical Guide: Physicochemical Characterization of 2,4-Dimethylpentane-1,2-diamine

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Compound of Interest

Compound Name: 2,4-Dimethylpentane-1,2-diamine

Cat. No.: B2444229

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethylpentane-1,2-diamine is a vicinal diamine with the molecular formula $C_7H_{18}N_2$. [1][2] As a member of the diamine class of organic compounds, it holds potential for various applications in research and development, including as a building block in the synthesis of novel ligands, polymers, and biologically active molecules.[3][4][5] A thorough understanding of its physical properties is fundamental for its application in synthetic chemistry, material science, and drug development, influencing factors such as reaction kinetics, formulation, and bioavailability.

This technical guide provides a summary of the currently available physical data for **2,4-Dimethylpentane-1,2-diamine** and outlines detailed experimental protocols for the determination of its key physical properties. Currently, there is a notable lack of experimentally determined physical data for this specific compound in publicly available literature. The information presented herein is based on established chemical databases and generalized experimental methodologies for similar compounds.

Core Physical Properties

While specific experimental data for **2,4-Dimethylpentane-1,2-diamine** is limited, its basic molecular properties have been calculated and are presented below.

Property	Value	Source
Molecular Formula	C7H18N2	[1] [2]
Molecular Weight	130.235 g/mol	[1]
CAS Number	115947-69-8	[1]

Note: Experimental values for properties such as boiling point, melting point, density, and solubility are not readily available in the cited literature. The subsequent sections outline the standard methodologies to determine these crucial parameters.

Experimental Protocols for Physical Property Determination

The following are detailed, generalized protocols for the experimental determination of the primary physical properties of a diamine compound like **2,4-Dimethylpentane-1,2-diamine**.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of a liquid.[\[6\]](#)

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat-resistant oil (e.g., mineral oil)

- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A small amount of the **2,4-Dimethylpentane-1,2-diamine** sample is placed into the small test tube.
- The capillary tube is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in the Thiele tube containing the heating oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.^[6]

Determination of Melting Point (Capillary Method)

For solid diamines or their salts, the melting point can be determined using a melting point apparatus.^{[7][8][9]}

Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (open at one end)
- Sample of **2,4-Dimethylpentane-1,2-diamine** (in solid form)

- Mortar and pestle (if sample is crystalline)

Procedure:

- A small amount of the dry, powdered sample is packed into the closed end of a capillary tube to a height of 2-3 mm.^{[8][9]}
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point.
- The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.^[7]

Determination of Density

The density of liquid **2,4-Dimethylpentane-1,2-diamine** can be determined using a pycnometer or a digital densitometer.

Materials:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Thermostatic bath
- Sample of **2,4-Dimethylpentane-1,2-diamine**

Procedure (using a pycnometer):

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.

- The filled pycnometer is placed in a thermostatic bath at a specific temperature (e.g., 25°C) until thermal equilibrium is reached.
- The pycnometer is removed, wiped dry, and its mass is accurately weighed.
- The mass of the sample is determined by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the thermodynamic solubility of a compound.^[10]

Materials:

- Conical flasks with stoppers
- Thermostatic shaker bath
- Centrifuge
- Analytical instrumentation for quantification (e.g., HPLC, GC-MS)
- Buffer solutions at various pH values
- Sample of **2,4-Dimethylpentane-1,2-diamine**

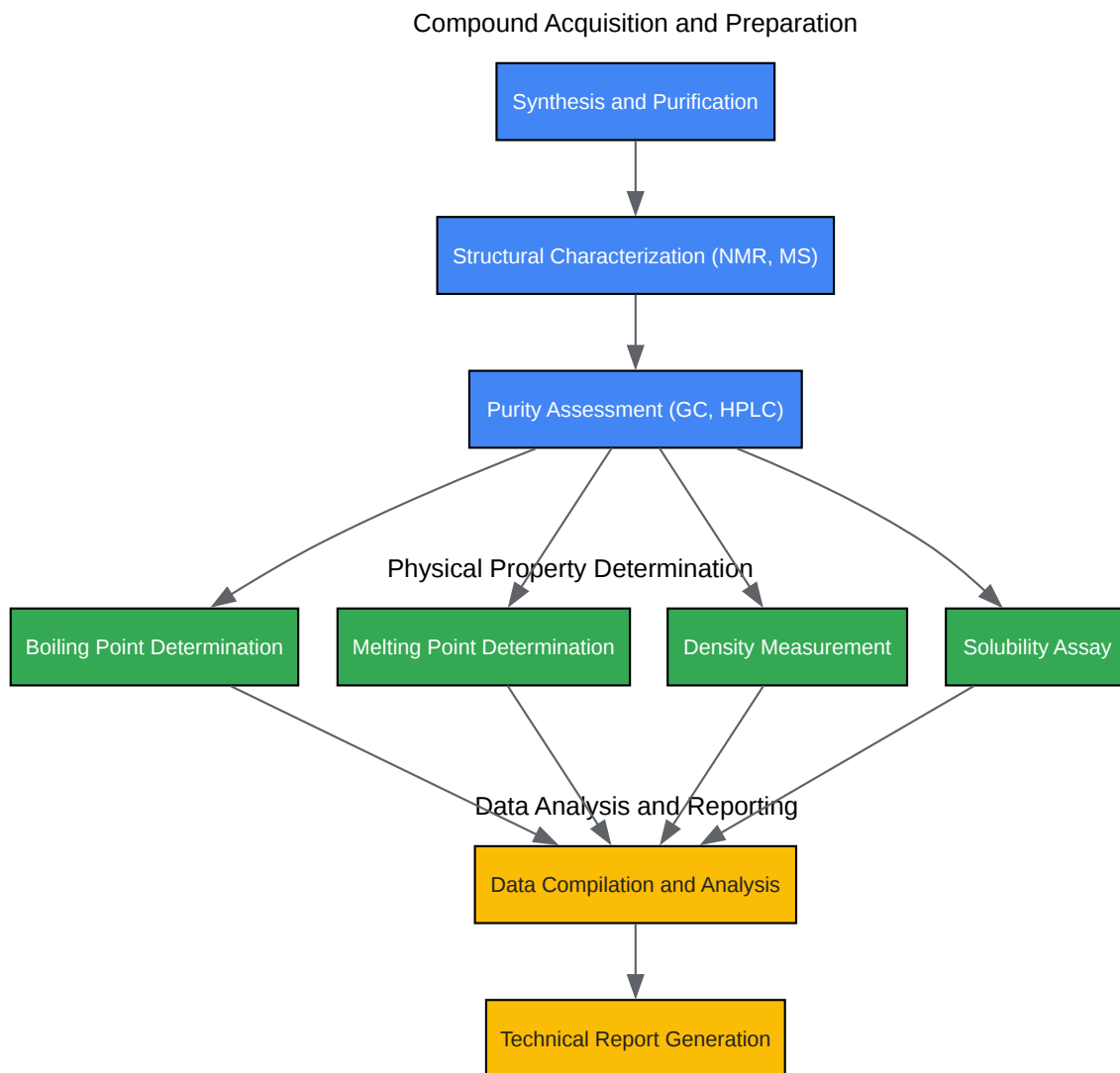
Procedure:

- An excess amount of **2,4-Dimethylpentane-1,2-diamine** is added to a known volume of the aqueous buffer in a conical flask.
- The flask is sealed and placed in a thermostatic shaker bath at a constant temperature.

- The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the suspension is centrifuged to separate the undissolved solid.
- A sample of the clear supernatant is carefully removed and diluted as necessary.
- The concentration of the dissolved diamine in the supernatant is determined using a suitable analytical method that has been calibrated with standard solutions of known concentrations. [10] This concentration represents the aqueous solubility at the specified temperature and pH.

Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a novel compound such as **2,4-Dimethylpentane-1,2-diamine**.



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